

A Technical Guide to Commercial IR-806 Dye: Sources, Purity, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IR-806

Cat. No.: B12066224

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, purity, and analytical methodologies for the near-infrared (NIR) heptamethine cyanine dye, **IR-806**. This document is intended to assist researchers, scientists, and drug development professionals in selecting and characterizing **IR-806** for their specific applications.

Commercial Availability and Stated Purity

IR-806 is a water-soluble, near-infrared dye with a maximum absorption at approximately 806 nm. It is utilized in a variety of research and development applications, including as a laser dye, in dye-sensitized solar cells, and for in vivo bio-imaging.^{[1][2]} Several chemical suppliers offer **IR-806**, with notable variations in their stated purity levels.

A summary of prominent commercial sources and their advertised purity is presented in Table 1. It is important to note the discrepancy in reported purity, with some vendors specifying a "dye content" of 90%, while others claim a higher purity of up to 98.84%. This highlights the necessity for end-users to perform their own quality control and purity verification.

Table 1: Commercial Sources and Stated Purity of **IR-806** Dye

Supplier	Product Number/Cat. No.	Stated Purity	Additional Information
Sigma-Aldrich	543349	Dye content, 90%	Melting point: 214-218 °C (lit.) [2]
MedchemExpress	HY-D1724	98.84%	Provides COA and RP-HPLC data online. [3]
Otto Chemie Pvt. Ltd.	I 0215	Dye content, 90%	
BioChemPartner	BCP49752	98%	

Potential Impurities in Commercial IR-806

The synthesis of heptamethine cyanine dyes like **IR-806** is a multi-step process that can lead to the formation of various impurities. While specific impurity profiles for commercial **IR-806** are not readily published by all suppliers, an understanding of the synthetic route can provide insights into potential contaminants.

Common impurities in cyanine dyes can include:

- Unreacted starting materials: Residual precursors from the condensation reaction.
- Side-products: Isomers or related cyanine structures formed during synthesis.
- Degradation products: Compounds resulting from the decomposition of the dye, which can be accelerated by exposure to light and heat.[\[1\]](#)
- Residual solvents and salts: Inorganic salts and organic solvents used during synthesis and purification.

For the closely related indocyanine green (ICG), identified impurities include related substances from synthesis and degradation products.[\[1\]](#) Given the structural similarity, it is plausible that analogous impurities exist in commercial **IR-806** preparations.

Experimental Protocols for Purity Assessment

For critical applications, independent verification of **IR-806** purity is paramount. The following are suggested experimental protocols for the characterization and purity determination of **IR-806**.

Purity Determination by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC is a powerful technique for separating the main dye component from its impurities. While a specific, validated method for **IR-806** is not universally available, the following protocol, adapted from methods for similar near-infrared dyes, can serve as a starting point for method development.

Objective: To separate and quantify **IR-806** and its impurities.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV-Vis or Diode Array Detector (DAD).
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Trifluoroacetic acid (TFA) or Formic acid (mass spectrometry grade, if applicable)
- **IR-806** sample

Procedure:

- Sample Preparation:
 - Prepare a stock solution of the **IR-806** sample in a suitable solvent (e.g., methanol or a mixture of water and acetonitrile) at a concentration of approximately 1 mg/mL.

- Filter the solution through a 0.22 μm syringe filter before injection.
- Chromatographic Conditions (Starting Point):
 - Mobile Phase A: Water with 0.1% TFA
 - Mobile Phase B: Acetonitrile with 0.1% TFA
 - Gradient: A linear gradient from 5% to 95% Mobile Phase B over 20-30 minutes.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30-40 $^{\circ}\text{C}$
 - Detection Wavelength: 806 nm (maximum absorbance of **IR-806**) and a lower wavelength (e.g., 254 nm) to detect non-absorbing impurities.
 - Injection Volume: 10-20 μL
- Data Analysis:
 - Integrate the peak areas of all components in the chromatogram.
 - Calculate the purity of **IR-806** as the percentage of the main peak area relative to the total area of all peaks.

Characterization by Mass Spectrometry

Mass spectrometry (MS) is essential for confirming the identity of the main component and for identifying unknown impurities.

Objective: To confirm the molecular weight of **IR-806** and identify potential impurities.

Instrumentation:

- Liquid Chromatography-Mass Spectrometry (LC-MS) system, preferably with high-resolution capabilities (e.g., Q-TOF or Orbitrap).

Procedure:

- Perform an LC separation using the HPLC method described above.
- Introduce the column effluent into the mass spectrometer.
- Acquire mass spectra in both positive and negative ion modes.
- Compare the observed mass of the main peak with the theoretical mass of **IR-806** ($C_{37}H_{44}ClN_2NaO_6S_2$; Molecular Weight: 735.33 g/mol).
- Analyze the mass spectra of the impurity peaks to propose potential structures.

Purification by Column Chromatography

For applications requiring the highest possible purity, commercial **IR-806** can be further purified using column chromatography.

Objective: To remove impurities from a commercial **IR-806** sample.

Materials:

- Silica gel for column chromatography.
- Dichloromethane (DCM)
- Methanol (MeOH)
- Glass column and other standard chromatography equipment.

Procedure:

- Prepare a slurry of silica gel in the starting eluent (e.g., 100% DCM).
- Pack the column with the silica gel slurry.
- Dissolve the crude **IR-806** in a minimal amount of the starting eluent.
- Load the sample onto the column.

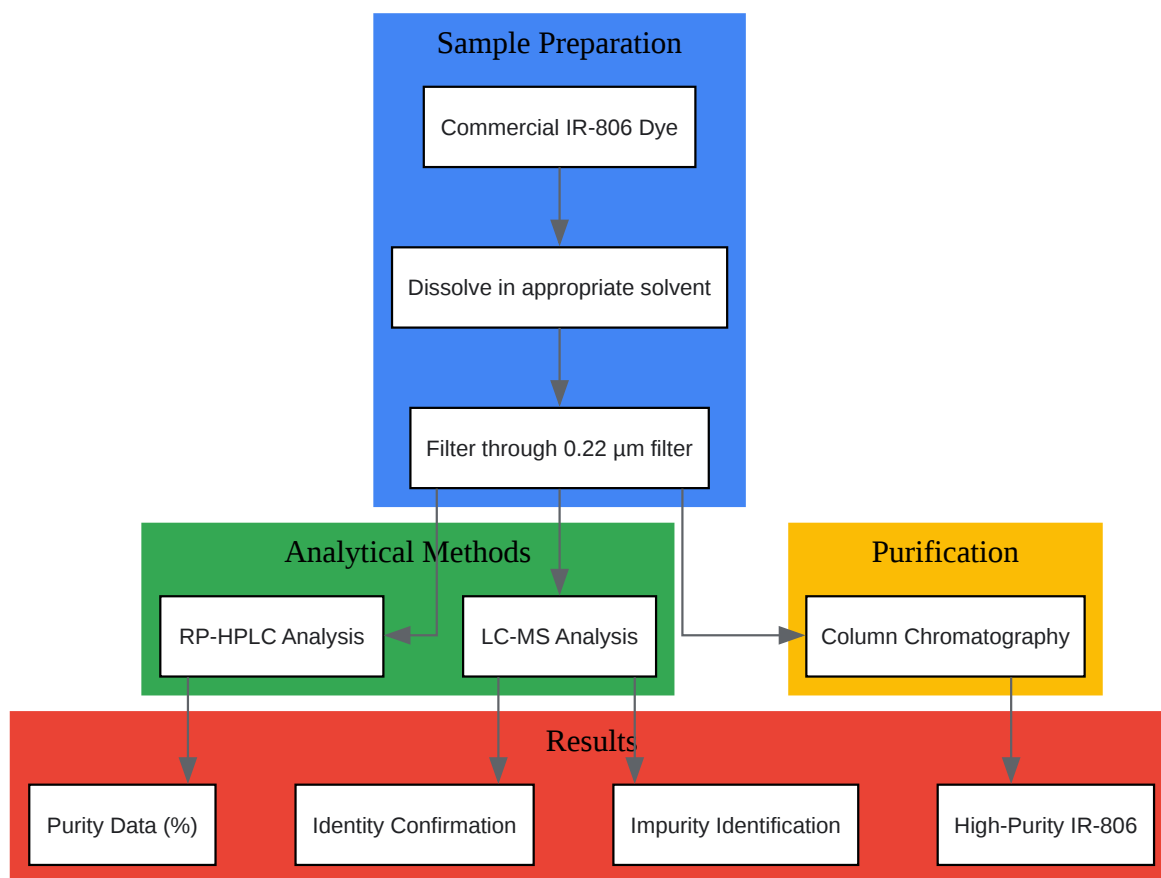
- Elute the column with a gradient of increasing methanol in dichloromethane (e.g., from 0% to 20% MeOH in DCM).
- Collect fractions and analyze them by thin-layer chromatography (TLC) or HPLC to identify the fractions containing the pure dye.
- Combine the pure fractions and evaporate the solvent under reduced pressure.

Lot-to-Lot Variability

It is well-documented that lot-to-lot variation in reagents can significantly impact experimental reproducibility.^[4] For fluorescent dyes, this variability can manifest as differences in purity, dye concentration, and the presence of quenching impurities. Researchers should be aware of this potential issue and, for long-term or sensitive studies, consider purchasing a single large batch of the dye or performing a thorough characterization of each new lot received. Accessing and comparing the Certificates of Analysis for different lots from the same supplier can provide some insight into the expected variability.

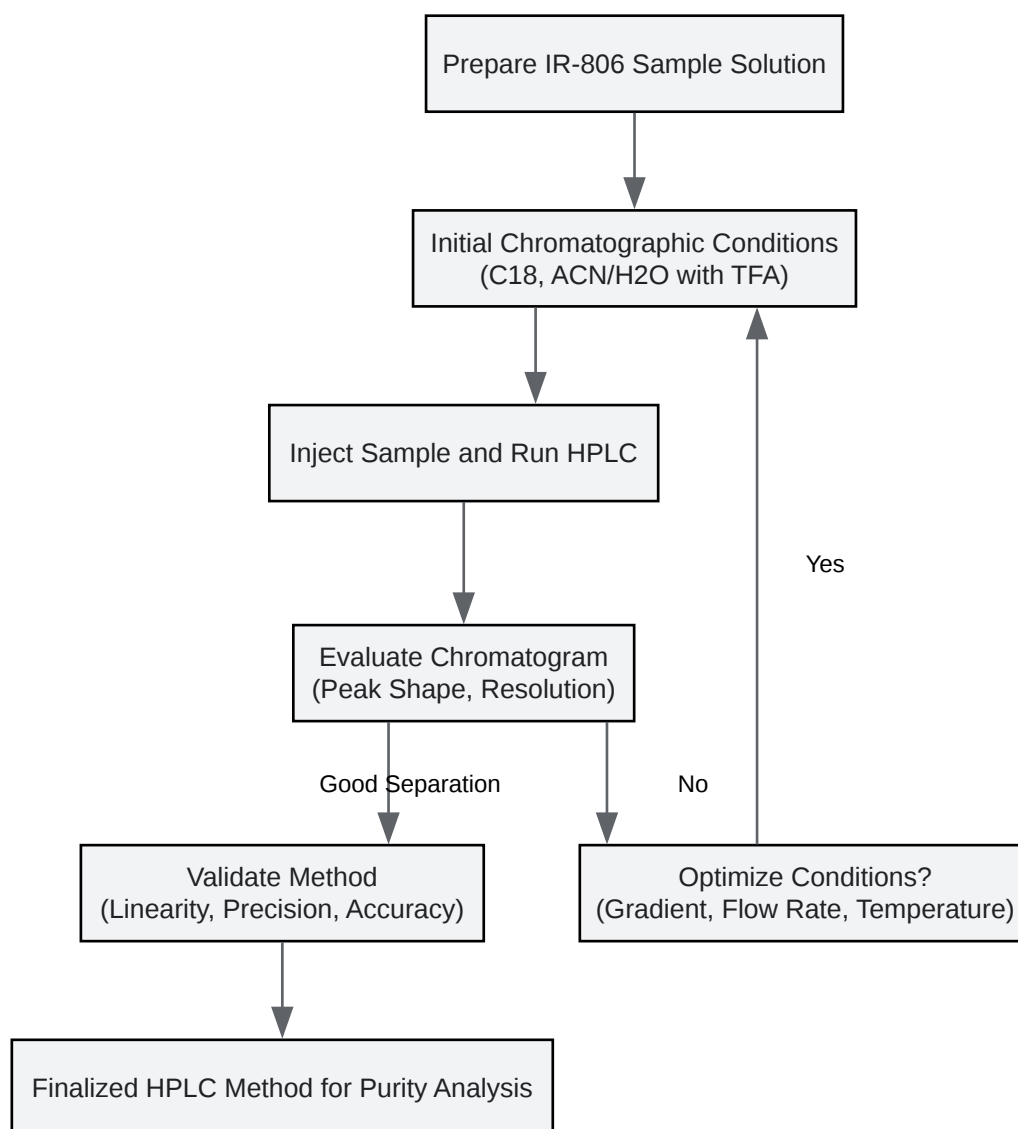
Visualization of Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



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Figure 1. Workflow for the purity assessment and purification of commercial **IR-806** dye.



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Figure 2. Logical flow for the development and validation of an HPLC method for **IR-806** analysis.

Conclusion

The selection of a commercial source for **IR-806** dye should be made with careful consideration of the stated purity and the requirements of the intended application. The significant variation in purity reported by different suppliers underscores the importance of independent quality control. The experimental protocols outlined in this guide provide a framework for researchers to assess the purity of their **IR-806** samples, identify potential impurities, and, if necessary,

perform further purification. By implementing rigorous analytical practices, scientists and developers can ensure the quality and consistency of their research and products that utilize this important near-infrared dye.

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- To cite this document: BenchChem. [A Technical Guide to Commercial IR-806 Dye: Sources, Purity, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12066224#commercial-sources-and-purity-of-ir-806-dye]

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